

# Application Notes and Protocols: Recrystallization of D-Alanine Ethyl Ester Hydrochloride

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## Compound of Interest

Compound Name: *D-Alanine ethyl ester  
hydrochloride*

Cat. No.: B556077

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## Introduction

**D-Alanine ethyl ester hydrochloride** is a crucial chiral building block in synthetic organic chemistry and is frequently utilized in the development of pharmaceuticals and other bioactive molecules. The purity of this starting material is paramount to ensure the desired stereochemistry and efficacy of the final product. Recrystallization is a fundamental and highly effective technique for the purification of solid organic compounds. This document provides a detailed protocol for the recrystallization of **D-Alanine ethyl ester hydrochloride** to achieve high purity.

## Compound Data

A summary of the key physical and chemical properties of **D-Alanine ethyl ester hydrochloride** is presented in the table below. This data is essential for handling, storage, and characterization of the compound.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO <sub>2</sub>	[1]
Molecular Weight	153.61 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Melting Point	78 - 83 °C	[3]
Purity (Typical)	≥ 99% (HPLC)	[3]
Storage Conditions	4°C, sealed storage, away from moisture	[1][2]
Solubility	DMSO: 175 mg/mL (with sonication)	[1][2]

## Experimental Protocol: Recrystallization using Ethanol and Diethyl Ether

This protocol details the procedure for the purification of **D-Alanine ethyl ester hydrochloride** by recrystallization from a mixed solvent system of ethanol and diethyl ether. This method is adapted from established procedures for the analogous L-alanine ethyl ester hydrochloride and is expected to yield high-purity crystals of the D-enantiomer.[4]

### Materials:

- Crude **D-Alanine ethyl ester hydrochloride**
- Absolute Ethanol (Reagent Grade)
- Diethyl Ether (Anhydrous)
- Erlenmeyer flask
- Heating mantle or hot plate
- Magnetic stirrer and stir bar

- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Watch glass
- Vacuum source

Procedure:

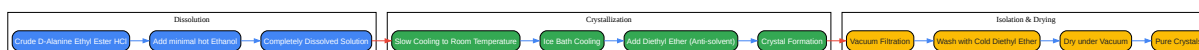
- **Dissolution:** Place the crude **D-Alanine ethyl ester hydrochloride** into an Erlenmeyer flask equipped with a magnetic stir bar. Add a minimal amount of absolute ethanol to the flask. Gently heat the mixture while stirring to dissolve the solid completely. Add ethanol dropwise until a clear solution is obtained at an elevated temperature. Avoid adding excessive solvent to ensure a good yield upon cooling.
- **Hot Filtration (Optional):** If any insoluble impurities are visible in the hot solution, perform a hot filtration. This involves quickly filtering the hot solution through a pre-warmed funnel with fluted filter paper into a clean, pre-warmed Erlenmeyer flask. This step should be performed rapidly to prevent premature crystallization.
- **Crystallization:** Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once the flask has reached room temperature, place it in an ice bath to maximize the precipitation of the purified product.
- **Initiation of Precipitation:** If crystals do not form readily, crystallization can be induced by scratching the inside of the flask with a glass rod at the meniscus of the solution or by adding a seed crystal of pure **D-Alanine ethyl ester hydrochloride**.
- **Addition of Anti-solvent:** Once crystallization has commenced, slowly add diethyl ether to the cold solution while stirring. Diethyl ether acts as an anti-solvent, reducing the solubility of the

product and promoting further precipitation. Continue adding diethyl ether until the formation of new crystals appears to cease.

- Isolation of Crystals: Collect the purified crystals by vacuum filtration using a Buchner funnel and filter paper.
- Washing: Wash the crystals on the filter paper with a small amount of cold diethyl ether to remove any residual soluble impurities.
- Drying: Transfer the purified crystals to a watch glass and dry them under vacuum or in a desiccator to remove all traces of solvent.
- Characterization: Determine the melting point and purity (e.g., by HPLC or NMR) of the recrystallized product to confirm successful purification.

## Experimental Workflow

The following diagram illustrates the key steps in the recrystallization procedure for **D-Alanine ethyl ester hydrochloride**.



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Caption: Workflow for the recrystallization of **D-Alanine ethyl ester hydrochloride**.

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